Essential Safety and Handling Guide for Antimony(III) Compounds

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Antimony(3+)*
CAS No.:	*23713-48-6*
Cat. No.:	*B1217841*

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This guide provides immediate safety, operational, and disposal protocols for handling Antimony(III) and its compounds in a laboratory setting. Adherence to these procedures is critical to ensure the safety of all personnel.

Hazard Identification and Exposure Limits

Antimony(III) compounds are classified as hazardous substances. They are harmful if swallowed or inhaled and are suspected of causing cancer.[1][2][3] Acute exposure can lead to irritation of the skin, eyes, and respiratory tract.[4] Chronic exposure may result in more severe health effects, including respiratory, cardiovascular, liver, and kidney damage.[5]

Occupational Exposure Limits for Antimony:

Agency	Limit Value (as Sb)	Duration
OSHA	0.5 mg/m³	8-hr TWA
NIOSH	0.5 mg/m³	10-hr TWA
ACGIH	0.5 mg/m³	8-hr TWA

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TWA: Time-Weighted Average[4][6]

Personal Protective Equipment (PPE)

When handling Antimony(III) compounds, the following personal protective equipment is mandatory to minimize exposure.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4] A face shield may be necessary for splash-prone operations.[7]

- Skin Protection: Chemical-resistant gloves, such as nitrile or neoprene, must be worn.[7][8] Always inspect gloves for integrity before use.[8] A lab coat or chemical-resistant apron should be worn to prevent skin contact.[4][9]

- Respiratory Protection: All handling of powdered Antimony(III) compounds that may generate dust should be conducted in a certified chemical fume hood.[5][7] If a fume hood is not available or if exposure limits are exceeded, a NIOSH-approved respirator with appropriate particulate filters must be used in accordance with OSHA respirator regulations (29 CFR 1910.134).[4][7]

Safe Handling and Storage Procedures

Engineering Controls:

- Always handle Antimony(III) compounds in a well-ventilated area.[4]

- Use a certified chemical fume hood for all procedures that may generate dust or aerosols.[5][7]

- Facilities should be equipped with an eyewash station and a safety shower.[4]

Operational Plan:

- Preparation: Before handling, ensure all necessary PPE is available and in good condition. Review the Safety Data Sheet (SDS) for the specific Antimony(III) compound being used.[3]

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- Handling:
  - Avoid the formation of dust and aerosols.[8]
  - Do not eat, drink, or smoke in areas where Antimony(III) is handled.[2]
  - Wash hands thoroughly after handling and before leaving the laboratory.[10]
  - Keep containers tightly closed when not in use.[4]
- Storage:
  - Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents, acids, and halogens.[4][11]
  - Keep containers tightly sealed.[4]
  - Store in a designated and properly labeled area.[12]

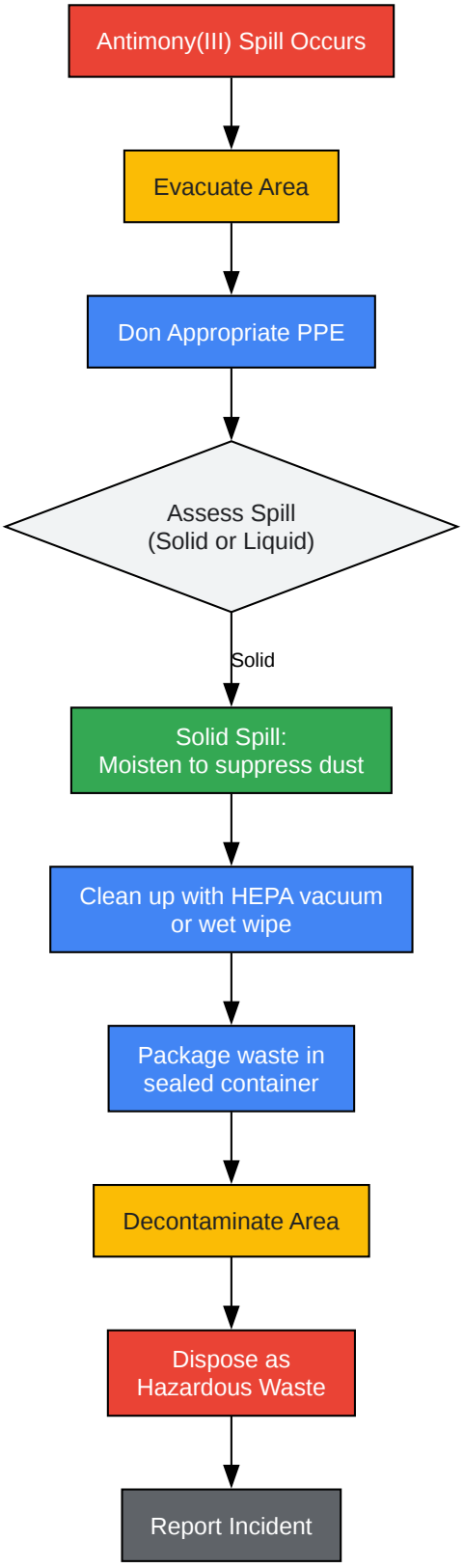
Spill Response Protocol

In the event of a spill, follow these procedures to safely clean and decontaminate the area.

- Evacuate: Immediately evacuate non-essential personnel from the spill area.[6]
- Ventilate: Ensure the area is well-ventilated.
- PPE: Don appropriate PPE, including respiratory protection, before entering the spill area.[7]
- Containment:
  - For solid spills, avoid generating dust.[12] Moisten the material with water or cover it with a damp cloth to prevent it from becoming airborne.[6]
  - Carefully sweep or vacuum the material using a HEPA-filtered vacuum.[6]
- Cleanup: Place the spilled material and any contaminated cleaning materials into a sealed, labeled container for hazardous waste disposal.[6][8]

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- Decontamination: Clean the spill area with soap and water.[5]
- Reporting: Report the spill to the appropriate safety personnel.



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Caption: Workflow for handling an Antimony(III) compound spill.

Disposal Plan

Antimony(III) waste is considered hazardous waste and must be disposed of according to federal, state, and local regulations.[6][13]

- Segregation: Do not mix Antimony(III) waste with other chemical waste streams unless specifically instructed to do so.
- Containerization: Collect all Antimony(III) waste, including contaminated PPE and cleaning materials, in a clearly labeled, sealed, and non-reactive container.[6][8]
- Labeling: The waste container must be labeled as "Hazardous Waste" and include the chemical name "Antimony(III) [specific compound]".
- Disposal: Contact your institution's Environmental Health and Safety (EHS) department for pickup and disposal of the hazardous waste.[6] Do not dispose of Antimony(III) compounds down the drain or in regular trash.[7][8]

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References

- 1. carlroth.com [carlroth.com]
- 2. chemos.de [chemos.de]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. Antimony SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 6. nj.gov [nj.gov]

- 7. prochemonline.com [prochemonline.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. nj.gov [nj.gov]
- 10. carlroth.com [carlroth.com]
- 11. carlroth.com [carlroth.com]
- 12. Antimony - ESPI Metals [espimetals.com]
- 13. tedpella.com [tedpella.com]

- To cite this document: BenchChem. [Essential Safety and Handling Guide for Antimony(III) Compounds]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217841/docs#essential-safety-and-handling-guide-for-antimony-iii-compounds]

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